

# Understanding the chromophore of Basic Red 46

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basic Red 46

Cat. No.: B079570

[Get Quote](#)

An In-depth Technical Guide to the Chromophore of **Basic Red 46**

## Introduction

**Basic Red 46** (C.I. 110825) is a synthetic, cationic monoazo dye widely utilized in the textile industry for imparting a vibrant red hue to acrylic fibers.[1][2] Its utility extends to scientific research, where it serves as a model pollutant for studying advanced oxidation processes (AOPs) and as a fluorescent stain in biological applications.[3][4] The core of its functionality lies in its chromophore—the specific arrangement of atoms and electrons responsible for absorbing light in the visible spectrum and thus conferring color.

This guide provides a detailed technical examination of the chromophore of **Basic Red 46**, including its chemical structure, spectroscopic properties, and the mechanisms governing its color and degradation. It is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of this compound's fundamental characteristics.

## Chemical Identity and Chromophoric Structure

**Basic Red 46** is classified as a monoazo dye, indicating the presence of a single azo group ( $-N=N-$ ) that connects two aromatic systems.[1][3] This azo group is the central component of the chromophore. The molecule's overall positive charge, resulting from a quaternary ammonium group, classifies it as a cationic dye.[2][3] This charge is crucial for its strong binding to negatively charged substrates like acrylic fibers and biological macromolecules.[2][3]

The chromophore itself is an extended  $\pi$ -conjugated system that includes the azo bridge, a substituted triazolium ring, and a substituted aniline ring. This delocalized electron system is responsible for the dye's intense absorption of visible light. The IUPAC name for **Basic Red 46** is N-benzyl-4-[(2,4-dimethyl-1,2,4-triazol-4-ium-3-yl)diazenyl]-N-methylaniline;bromide.[3][5]

**Caption:** Chemical Structure of **Basic Red 46**.

**Table 1: Chemical Identification of Basic Red 46**

| Identifier        | Value  | Reference(s) |
|-------------------|--|--------------|
| CAS Number        | 12221-69-1   | [1][3][5]    |
| Molecular Formula | C <sub>18</sub> H <sub>21</sub> BrN <sub>6</sub>                                     | [1][5][6]    |
| Molecular Weight  | 401.3 g/mol  | [1][5][6]    |
| IUPAC Name        | N-benzyl-4-[(2,4-dimethyl-1,2,4-triazol-4-ium-3-yl)diazenyl]-N-methylaniline bromide | [3][5]       |
| Class             | Cationic, Monoazo Dye  | [1][3]       |

## Spectroscopic and Physicochemical Properties

The color of **Basic Red 46** arises from its absorption of light in the green region of the visible spectrum, which results in the perception of its complementary color, red. The maximum absorption wavelength ( $\lambda_{\text{max}}$ ) is a key quantitative parameter characterizing the chromophore. In addition to its primary use as a colorant, the compound is noted for its fluorescent properties, making it suitable for applications in fluorescence microscopy.[3]

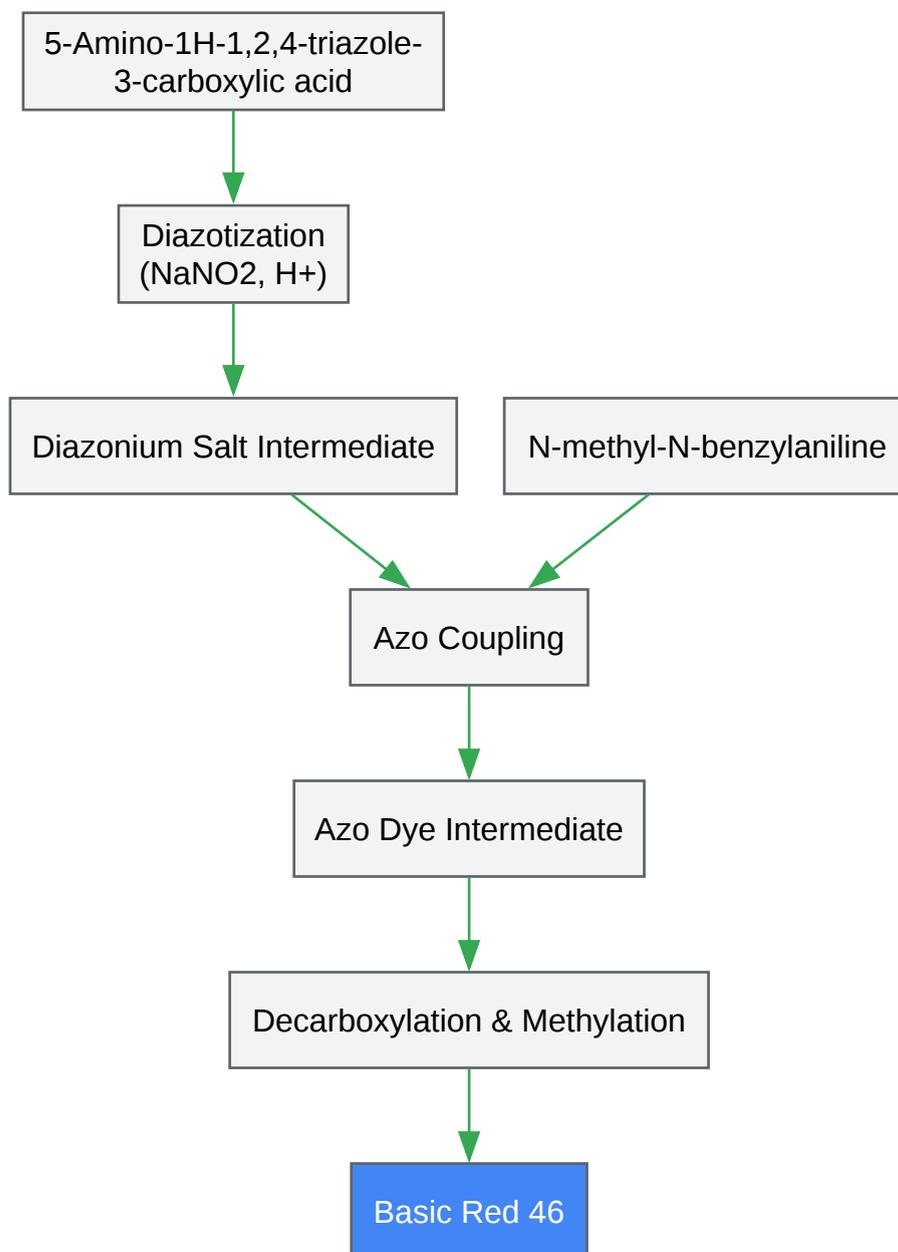
**Table 2: Physicochemical and Spectroscopic Data for Basic Red 46**

| Property               | Value                  | Reference(s) |
|------------------------|------------------------|--------------|
| Appearance             | Dark red powder        | [1][7]       |
| $\lambda_{\text{max}}$ | 530 nm                 | [4][8]       |
| Solubility in Water    | 80 g/L (at 30°C)       | [1][4]       |
| Melting Point          | 197 °C                 | [9]          |
| Boiling Point          | 470.8 °C (at 760 mmHg) | [6]          |

## Synthesis of the Chromophore

The synthesis of **Basic Red 46** is a multi-step process involving diazotization and coupling, followed by decarboxylation and quaternization.[1][3][7] The core chromophoric structure is formed during the azo coupling step.

- **Diazotization:** 5-Amino-1H-1,2,4-triazole-3-carboxylic acid is treated with a nitrite source (e.g., sodium nitrite) under acidic conditions to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with N-methyl-N-benzylaniline. This electrophilic aromatic substitution reaction forms the azo bond ( $-N=N-$ ), linking the two aromatic ring systems and creating the extended conjugated system of the chromophore.
- **Decarboxylation & Quaternization:** The intermediate product undergoes decarboxylation (loss of  $\text{CO}_2$ ) and is subsequently treated with a methylating agent (e.g., dimethyl sulfate) to form the quaternary ammonium salt, which imparts the cationic charge.[6]



[Click to download full resolution via product page](#)

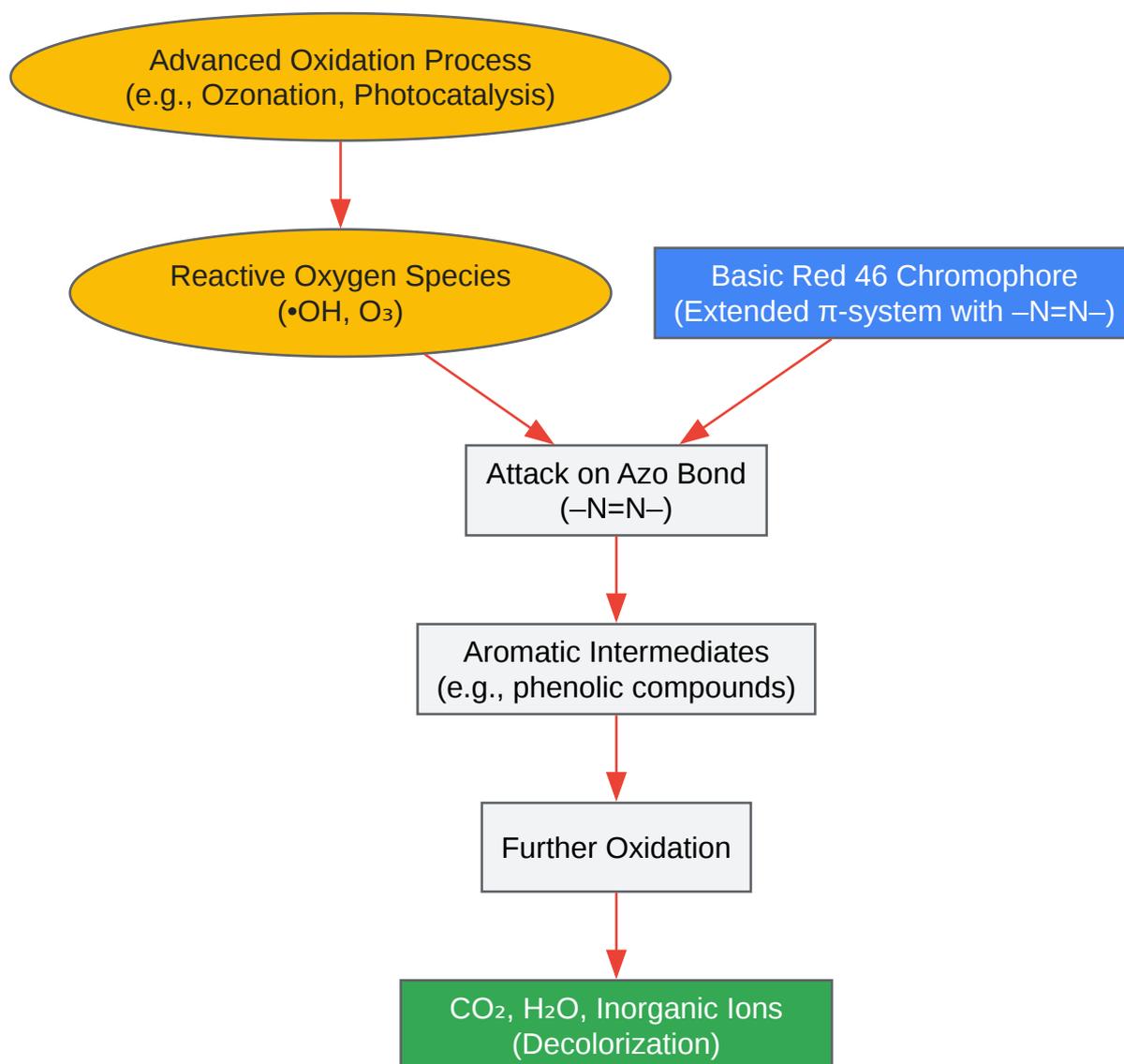
**Caption:** Generalized Synthesis Workflow for **Basic Red 46**.

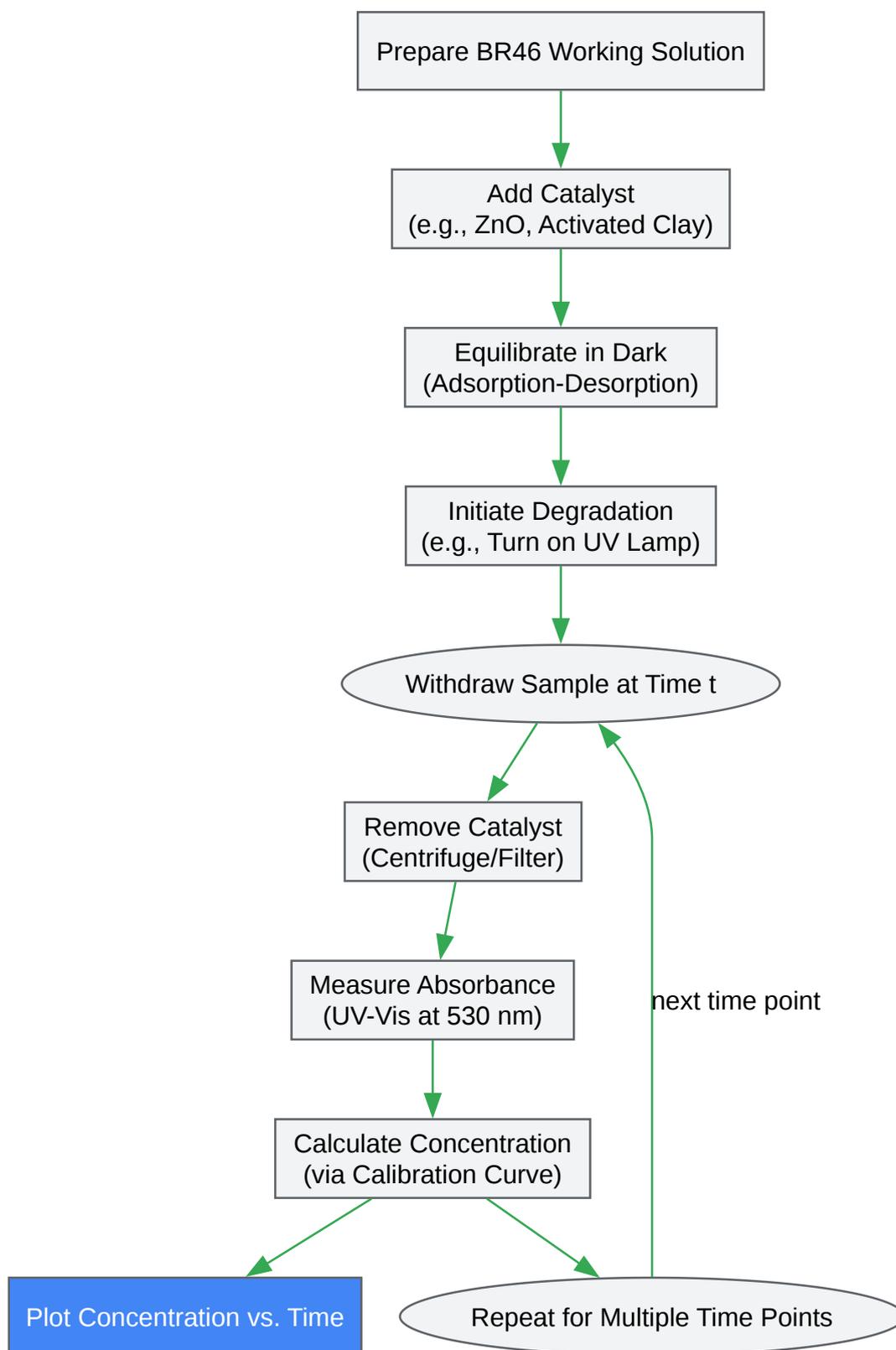
## Chromophore Degradation

The stability and degradation of the **Basic Red 46** chromophore are critical concerns, both for its performance as a dye and for its environmental impact. Advanced Oxidation Processes (AOPs) are effective methods for breaking down the dye's complex structure.[3] These

processes rely on the generation of highly reactive species, particularly hydroxyl radicals ( $\bullet\text{OH}$ ).  
[3]

The primary mechanism of degradation is the cleavage of the azo bond, which is the most reactive site in the chromophore.[3] This cleavage leads to the formation of smaller, less complex, and typically colorless aromatic intermediates, which can be further oxidized to  $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and inorganic ions.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. nbinno.com [nbinno.com]
- 3. Basic Red 46 | 12221-69-1 | Benchchem [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. Basic Red 46 | C18H21BrN6 | CID 12011963 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Basic red 46 [chembk.com]
- 7. BASIC RED 46 | 12221-69-1 [chemicalbook.com]
- 8. jonra.nstri.ir [jonra.nstri.ir]
- 9. Basic red 46, technical grade | 12221-69-1 | FB41349 [biosynth.com]
- To cite this document: BenchChem. [Understanding the chromophore of Basic Red 46]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079570#understanding-the-chromophore-of-basic-red-46]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)